

Physical and chemical properties of Nickel(2+) benzenesulfonate

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Compound of Interest

Compound Name: Nickel(2+) benzenesulfonate

Cat. No.: B15047682

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An In-depth Technical Guide to Nickel(2+) Benzenesulfonate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Nickel(2+) benzenesulfonate, also known as Nickel(II) benzenesulfonate, is an inorganic compound that finds applications in various chemical processes, including catalysis and electroplating. Its properties are dictated by the presence of the hydrated nickel(II) ion and the benzenesulfonate anion. This technical guide provides a comprehensive overview of the physical and chemical properties of **Nickel(2+) benzenesulfonate**, with a focus on its hexahydrate form, which is the common commercially available variant.

Physical and Chemical Properties

The physical and chemical properties of **Nickel(2+) benzenesulfonate** are summarized in the tables below. Data for the hexahydrate is provided where available, and in its absence, general properties of related compounds are referenced to provide a comprehensive understanding.

General Properties

Property	Value	Source
Chemical Formula	$\text{Ni}(\text{C}_6\text{H}_5\text{SO}_3)_2 \cdot 6\text{H}_2\text{O}$	N/A
Molecular Weight	481.11 g/mol	N/A
CAS Number	39819-65-3	N/A
Appearance	White to green to blue crystalline powder	N/A
Solubility	Soluble in water.	N/A

Thermal Properties

Property	Value	Source
Melting Point	Decomposes upon heating.	N/A
Boiling Point	Not applicable; decomposes.	N/A
Thermal Decomposition	The thermal decomposition of metal benzenesulfonates typically proceeds in stages, with initial loss of water of hydration, followed by the decomposition of the anhydrous salt. In an inert atmosphere, the residue may contain nickel sulfide.	N/A

Experimental Protocols

Synthesis of Nickel(2+) Benzenesulfonate Hexahydrate

A plausible route for the synthesis of **Nickel(2+) benzenesulfonate** hexahydrate involves the reaction of a nickel(II) salt, such as nickel(II) carbonate, with benzenesulfonic acid.

Materials:

- Nickel(II) carbonate (NiCO_3)

- Benzenesulfonic acid ($\text{C}_6\text{H}_5\text{SO}_3\text{H}$)
- Distilled water
- Ethanol
- Beakers
- Stirring rod
- Heating plate with magnetic stirrer
- Filtration apparatus (e.g., Büchner funnel and flask)
- Crystallizing dish

Procedure:

- In a beaker, dissolve a stoichiometric amount of benzenesulfonic acid in a minimal amount of distilled water with gentle heating and stirring.
- Slowly add a stoichiometric amount of nickel(II) carbonate powder to the benzenesulfonic acid solution in small portions. Effervescence (release of CO_2) will be observed.
- Continue stirring the mixture until the effervescence ceases, indicating the completion of the reaction. The solution should turn green, characteristic of the hexaaquanickel(II) ion, $[\text{Ni}(\text{H}_2\text{O})_6]^{2+}$.
- Gently heat the solution to ensure complete reaction and to dissolve the product.
- Filter the hot solution to remove any unreacted nickel carbonate or other solid impurities.
- Transfer the clear green filtrate to a crystallizing dish and allow it to cool slowly to room temperature.
- For further precipitation, the volume of the solution can be reduced by gentle heating or by adding a miscible non-solvent like ethanol.

- Collect the resulting green crystals by vacuum filtration.
- Wash the crystals with a small amount of cold distilled water, followed by a cold ethanol wash to facilitate drying.
- Dry the crystals in a desiccator over a suitable drying agent.

Characterization Protocols

1. Fourier-Transform Infrared (FT-IR) Spectroscopy

- Objective: To identify the functional groups present in the compound, particularly the characteristic vibrations of the benzenesulfonate anion and water of hydration.
- Methodology: An FT-IR spectrum of the solid sample is recorded using the KBr pellet technique or with an Attenuated Total Reflectance (ATR) accessory.
- Expected Observations:
 - A broad absorption band in the region of $3200\text{--}3500\text{ cm}^{-1}$ corresponding to the O-H stretching vibrations of the water of hydration.
 - Strong absorption bands around $1220\text{--}1180\text{ cm}^{-1}$ and $1090\text{--}1030\text{ cm}^{-1}$ attributed to the asymmetric and symmetric stretching vibrations of the SO_3 group in the benzenesulfonate anion, respectively[1].
 - Characteristic peaks for the aromatic C-H and C=C stretching and bending vibrations from the benzene ring.

2. UV-Visible Spectroscopy

- Objective: To observe the d-d electronic transitions of the octahedral $[\text{Ni}(\text{H}_2\text{O})_6]^{2+}$ complex.
- Methodology: A dilute aqueous solution of **Nickel(2+) benzenesulfonate** is prepared, and its UV-Visible absorption spectrum is recorded.
- Expected Observations:

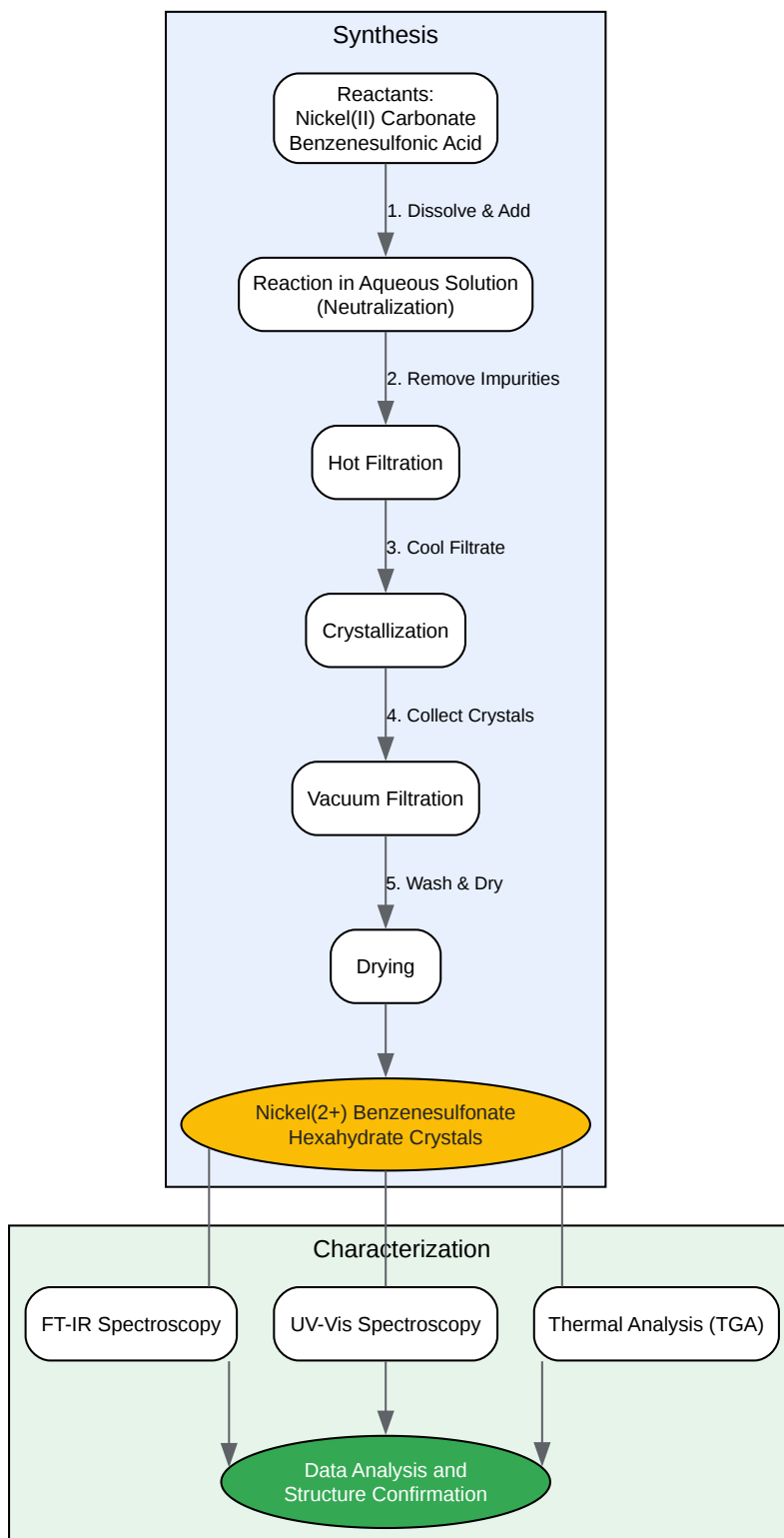
- The aqueous solution is expected to be green.
- The spectrum of the hexaaquanickel(II) ion typically shows two main absorption bands in the visible region: one around 400 nm and another in the range of 650-750 nm[2].

3. Thermal Analysis (Thermogravimetric Analysis - TGA)

- Objective: To determine the water of hydration content and to study the thermal stability and decomposition pattern of the compound.
- Methodology: A small, accurately weighed sample of the hydrated salt is heated at a constant rate in a controlled atmosphere (e.g., nitrogen or air) in a thermogravimetric analyzer. The mass loss is recorded as a function of temperature.
- Expected Observations:
 - A mass loss corresponding to the six water molecules of hydration is expected upon heating.
 - Further mass loss at higher temperatures will indicate the decomposition of the anhydrous salt.

Mandatory Visualization

Workflow for Synthesis and Characterization of Nickel(2+) Benzenesulfonate

[Click to download full resolution via product page](#)Caption: Synthesis and characterization workflow for **Nickel(2+) benzenesulfonate**.

Toxicity and Safety

Specific toxicological data such as LD50 for **Nickel(2+) benzenesulfonate** is not readily available. However, as a soluble nickel salt, it should be handled with care, assuming the toxicological profile of other soluble nickel compounds. Nickel and its compounds are classified as carcinogenic to humans by inhalation[3]. They can also cause skin sensitization and allergic reactions[3]. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of any dust.

Conclusion

Nickel(2+) benzenesulfonate is a stable, crystalline solid, typically encountered as a hexahydrate. Its synthesis can be achieved through a straightforward acid-base reaction. Characterization relies on standard analytical techniques such as FT-IR and UV-Vis spectroscopy, and thermal analysis, which can confirm its structure and composition. While specific quantitative data on some of its physical properties are scarce in the public domain, its behavior can be reasonably predicted based on the known properties of the benzenesulfonate anion and the hydrated nickel(II) cation. Due to the known hazards of nickel compounds, appropriate safety precautions are essential when handling this substance.

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